

UNC7467: A Technical Guide to a Novel Inositol Hexakisphosphate Kinase (IP6K) Inhibitor

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Introduction

UNC7467 is a novel and potent small molecule inhibitor of inositol hexakisphosphate kinases (IP6Ks), enzymes pivotal in the synthesis of inositol pyrophosphates (PP-InsPs).[1][2][3][4][5] [6][7] These signaling molecules are implicated in a wide array of cellular processes, and their dysregulation has been linked to metabolic diseases.[3][8] Developed as a potential therapeutic agent for obesity and related metabolic dysfunctions, **UNC7467** has demonstrated significant efficacy in preclinical models by modulating the inositol pyrophosphate pathway.[1][3][4][5][6][7] This document provides a comprehensive technical overview of the discovery, mechanism of action, and key experimental data related to **UNC7467**.

Quantitative Data Summary

The following tables summarize the key quantitative metrics defining the potency and cellular activity of **UNC7467**.

Table 1: Biochemical Potency of **UNC7467** Against IP6K Isoforms

Target	IC50 (nM)
IP6K1	8.9[1][2][3][4][5][6][9]
IP6K2	4.9[1][2][3][4][5][6][9]
IP6K3	1320[1][2][3][4][5][6][9]



Table 2: Cellular Activity of UNC7467

Cell Line	Assay	Metric	Value (µM)
HCT-116	Reduction in InsP8- dependent [33P]- inorganic phosphate efflux	EC50	0.24[9]

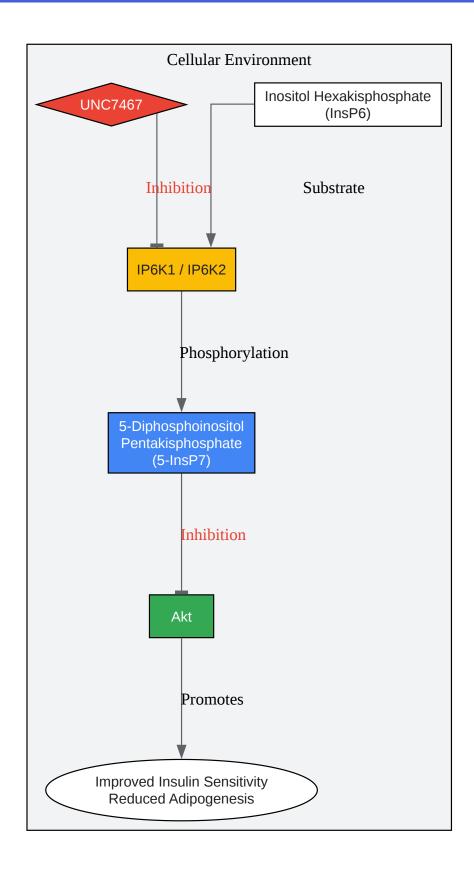
Table 3: In Vivo Pharmacological Effects of UNC7467 in Diet-Induced Obese Mice

Parameter	Treatment	Outcome
Glycemic Profile	5 mg/kg; i.p.; daily for 4 weeks	Improved[9]
Hepatic Steatosis	5 mg/kg; i.p.; daily for 4 weeks	Ameliorated[9]
Weight Gain	5 mg/kg; i.p.; daily for 4 weeks	Reduced[9]

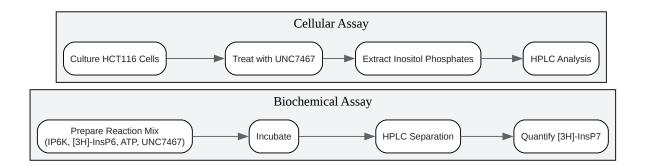
Signaling Pathway and Mechanism of Action

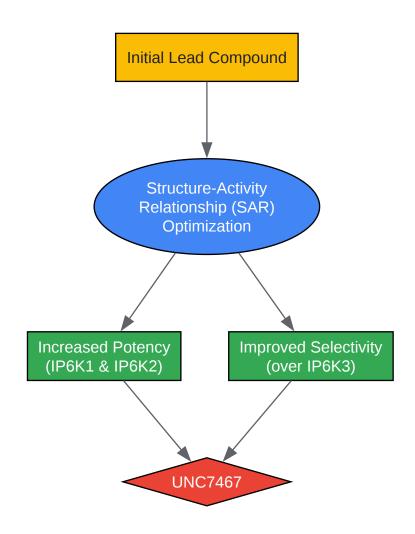
UNC7467 exerts its biological effects by inhibiting the enzymatic activity of IP6K1 and IP6K2, thereby reducing the cellular levels of inositol pyrophosphates, specifically 5-InsP7.[1][9] This reduction in 5-InsP7 levels impacts downstream signaling pathways, notably the Akt signaling cascade, which is a crucial regulator of glucose metabolism and cell growth. By inhibiting IP6K, **UNC7467** effectively enhances Akt signaling, leading to improved insulin sensitivity.[10]











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